

troubleshooting FMF-04-159-2 solubility issues in aqueous media

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Compound of Interest

Compound Name: FMF-04-159-2

Cat. No.: B15584324

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Technical Support Center: FMF-04-159-2

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **FMF-04-159-2**, focusing on common solubility challenges in aqueous media.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is the recommended solvent for preparing a stock solution of **FMF-04-159-2**?

A1: The recommended solvent for preparing a stock solution of **FMF-04-159-2** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is advisable to use a freshly opened, anhydrous grade of DMSO, as hygroscopic DMSO can negatively impact the solubility of the compound.^[5]

Q2: I am observing a precipitate in my **FMF-04-159-2** stock solution. What should I do?

A2: If you observe precipitation in your stock solution, gentle heating and/or sonication can be used to aid dissolution.^[5] Ensure the solution is clear before use. For long-term storage, it is recommended to aliquot the stock solution and store it at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles.^[5]

Q3: My experimental protocol requires a low percentage of DMSO. How can I prepare a working solution of **FMF-04-159-2** in aqueous media?

A3: **FMF-04-159-2** has limited solubility in purely aqueous solutions. To prepare a working solution for in vitro or in vivo experiments, co-solvents are typically required. Below are established protocols for preparing **FMF-04-159-2** in vehicles suitable for administration. It is recommended to keep the proportion of DMSO in the final working solution below 2%, especially for in vivo studies with sensitive animal models.[5]

Q4: Can I prepare a ready-to-use aqueous solution of **FMF-04-159-2** for long-term storage?

A4: It is not recommended to store **FMF-04-159-2** in aqueous working solutions for extended periods. For in vivo experiments, it is best to prepare the working solution freshly on the day of use to ensure stability and prevent precipitation.[5] Stock solutions in DMSO, however, can be stored for longer periods at low temperatures (-20°C for one year, -80°C for two years).[5]

Q5: What are the known targets of **FMF-04-159-2**?

A5: **FMF-04-159-2** is a potent and covalent inhibitor of Cyclin-dependent kinase 14 (CDK14).[2][5][6] It also shows activity against other members of the TAIRE kinase family (CDK16, CDK17, and CDK18) and can bind to CDK2.[1][7][8] Its covalent binding to CDK14 is sustained even after washout.[1][7]

Quantitative Solubility Data

Solvent	Maximum Concentration	Source
DMSO	≥ 100 mg/mL (146.41 mM)	MedchemExpress[5]
DMSO	100 mM	R&D Systems[1]
DMSO	2 mg/mL (clear solution)	Sigma-Aldrich[2]
DMSO	10 mM	Probechem[6]
Ethanol	20 mM	R&D Systems[1]
Acetonitrile	Soluble	Cayman Chemical[3]

Experimental Protocols

Preparation of Stock Solution in DMSO

- Weigh the desired amount of **FMF-04-159-2** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 100 mM).
- Vortex the solution until the compound is completely dissolved. If necessary, gentle warming or sonication can be applied.
- Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Preparation of Working Solution for In Vivo Studies

Protocol 1: PEG300/Tween-80/Saline Formulation[\[5\]](#)

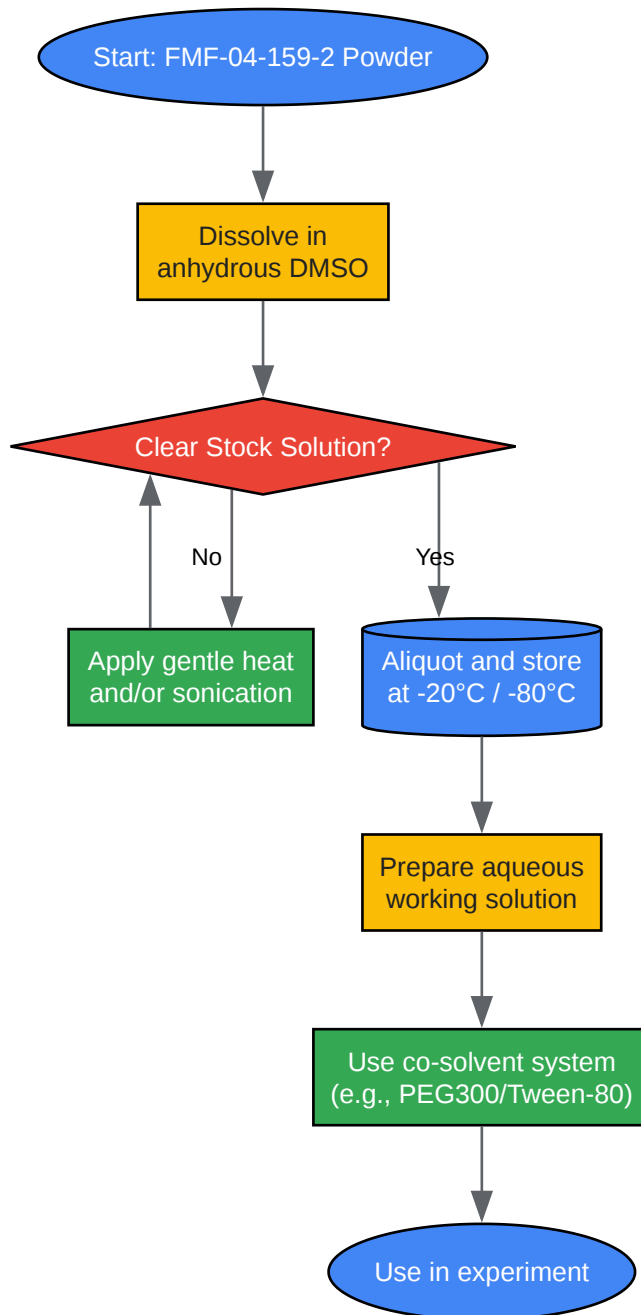
- Start with a 10% DMSO stock solution of **FMF-04-159-2**.
- Add 40% PEG300 to the DMSO stock solution and mix thoroughly.
- Add 5% Tween-80 and mix until the solution is homogeneous.
- Finally, add 45% saline to reach the final volume and mix well.
 - This protocol yields a clear solution with a solubility of at least 2.08 mg/mL (3.05 mM).

Protocol 2: Corn Oil Formulation[\[5\]](#)

- Prepare a stock solution of **FMF-04-159-2** in DMSO.
- In a separate tube, measure out 90% corn oil.
- Add 10% of the DMSO stock solution to the corn oil and vortex thoroughly to create a uniform suspension.
 - This protocol also results in a clear solution with a solubility of at least 2.08 mg/mL (3.05 mM).

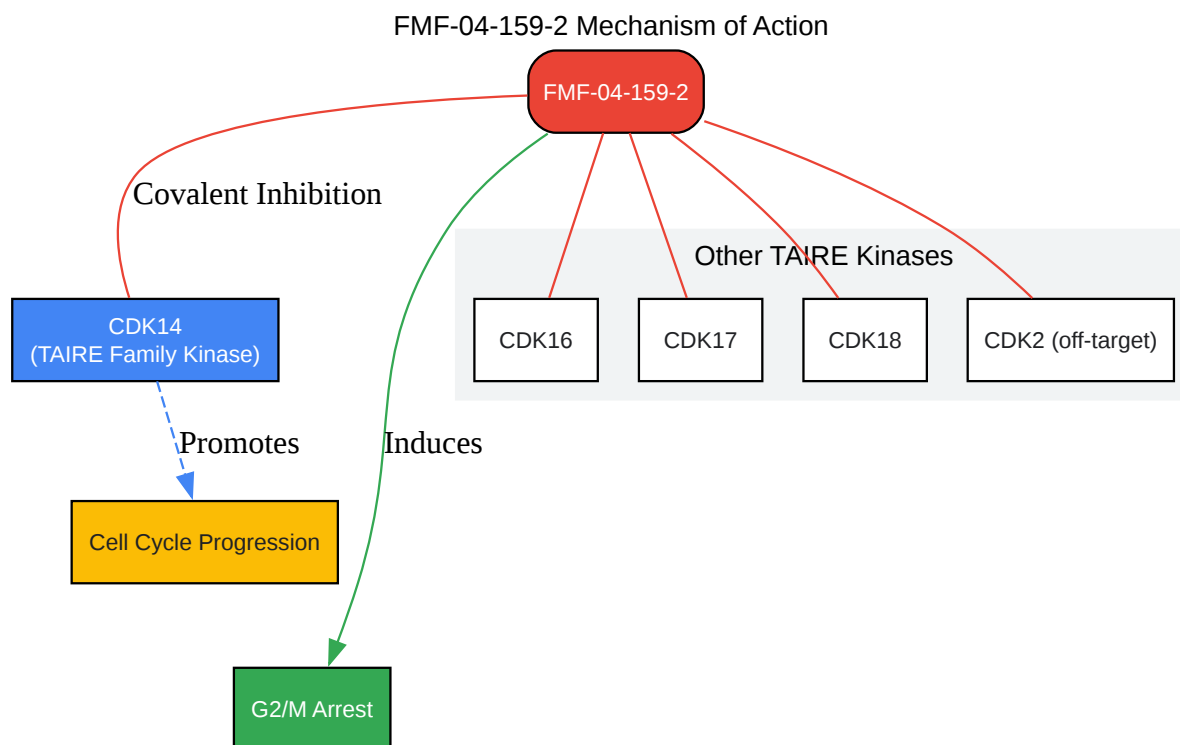
Visualizations

Troubleshooting FMF-04-159-2 Solubility Issues



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Caption: Workflow for dissolving **FMF-04-159-2** and troubleshooting solubility.



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Caption: **FMF-04-159-2** covalently inhibits CDK14, leading to G2/M cell cycle arrest.

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